

Personal protective equipment for handling 1-Iodoundecane

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Compound of Interest

Compound Name: **1-Iodoundecane**

Cat. No.: **B118513**

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Essential Safety and Handling Guide for 1-Iodoundecane

This guide provides critical safety protocols and logistical information for the handling and disposal of **1-Iodoundecane** (CAS: 4282-44-4), designed for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance in the laboratory.

Chemical and Hazard Identification

1-Iodoundecane is a combustible liquid that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^[1] It is crucial to handle this chemical with appropriate safety measures to prevent exposure.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and hazard properties of **1-Iodoundecane** and its close structural analogs.

Table 1: Physical and Chemical Properties of **1-Iodoundecane**

Property	Value
Molecular Formula	C₁₁H₂₃I [1]
Molecular Weight	282.20 g/mol [1]
Appearance	Liquid
Boiling Point	125-130 °C @ 5 mmHg
Density	1.22 g/mL at 25 °C
Flash Point	113 °C (235.4 °F) - closed cup

| Incompatibilities | Strong oxidizing agents, Strong bases[\[2\]](#) |

Table 2: Hazard Identification and GHS Classifications

Hazard	GHS Classification	Precautionary Statement
Skin Irritation	Category 2 [1] [2] [3]	H315: Causes skin irritation [1]
Eye Irritation	Category 2 [1] [2] [3]	H319: Causes serious eye irritation [1]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory system)[\[2\]](#)[\[3\]](#) |
H335: May cause respiratory irritation[\[1\]](#) |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **1-Iodoundecane**. The following equipment must be used.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Rationale and Best Practices
Eyes/Face	Chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166. A face shield is recommended if there is a splash risk.[2]	To protect against serious eye irritation from splashes or vapors. Contact lenses are not recommended.[4]
Hands	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) inspected for integrity before each use.[5]	To prevent direct skin contact and subsequent irritation. Contaminated gloves must be disposed of properly.
Body	A flame-retardant lab coat or appropriate protective clothing to prevent skin exposure.	To protect skin from accidental splashes and contamination.

| Respiratory | A NIOSH/MSHA-approved respirator is required if exposure limits are exceeded or if irritation is experienced.[2] Use only in a well-ventilated area, preferably a chemical fume hood.[2][5] | To protect against inhalation of vapors which may cause respiratory irritation. |

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for safely managing **1-Iodoundecane** in the laboratory.

Step 1: Preparation and Engineering Controls

- Ensure that an eyewash station and safety shower are readily accessible and in working order.[2][5]
- Conduct all transfers and manipulations of **1-Iodoundecane** inside a certified chemical fume hood to minimize vapor inhalation.[5]
- Keep the container tightly closed when not in use to prevent vapor release.[2]
- Store the chemical in a dry, cool, and well-ventilated place, protected from direct sunlight.[2]

Step 2: Donning PPE

- Before handling the chemical, put on all required PPE as detailed in Table 3. Ensure your lab coat is fully buttoned and gloves are worn over the cuffs of the sleeves.

Step 3: Chemical Handling

- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid breathing vapors or mist.[\[2\]](#)
- Use grounded and bonded containers when transferring material to prevent static discharge.
- Wash hands thoroughly after handling the chemical.[\[2\]](#)

Step 4: Post-Handling Decontamination and Doffing PPE

- Wipe down the work surface and any contaminated equipment with an appropriate solvent.
- Remove gloves using the proper technique to avoid skin contact with the outer surface and dispose of them in the designated hazardous waste container.
- Remove your lab coat and store it appropriately.
- Wash your hands again thoroughly with soap and water.

Disposal Plan

Proper disposal of **1-Iodoundecane** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation and Collection

- Collect all waste containing **1-Iodoundecane**, including contaminated materials and rinsate, in a designated and properly sealed hazardous waste container.
- Do not dispose of **1-Iodoundecane** down the drain or in general laboratory trash.[\[5\]](#)

Step 2: Container Labeling

- Clearly label the waste container with "Hazardous Waste: **1-Iodoundecane**".
- Include appropriate hazard pictograms (e.g., irritant).
- Indicate the date when waste was first added to the container.

Step 3: Storage of Waste

- Store the sealed waste container in a designated, secure secondary containment area.
- If available, store in an approved flammable storage cabinet.

Step 4: Empty Container Disposal

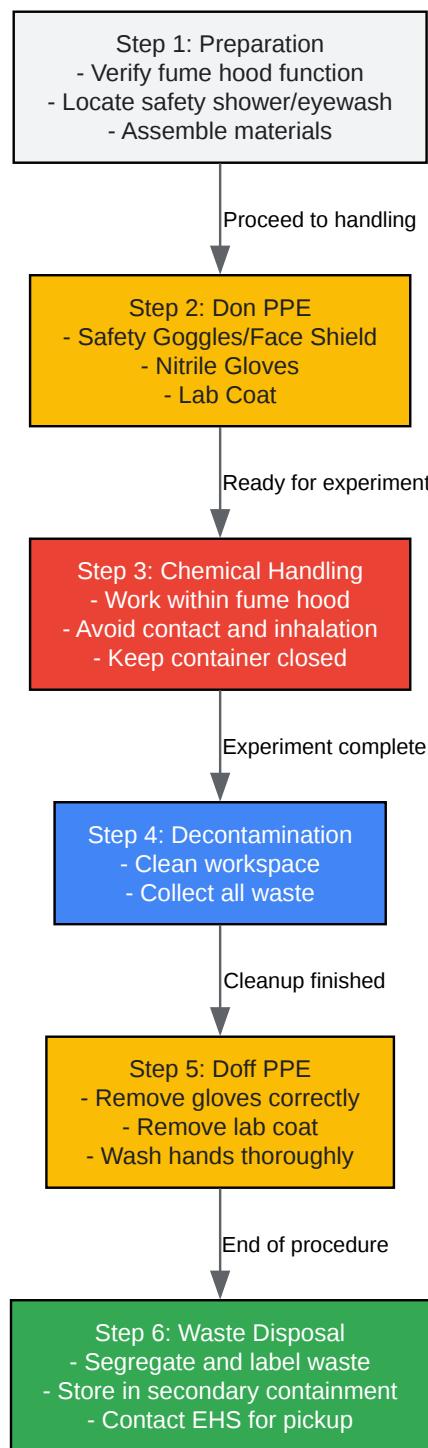
- Thoroughly empty all contents from the original **1-Iodoundecane** container.
- Triple rinse the container with a suitable solvent (e.g., acetone or ethanol).
- Collect all rinsate as chemical waste and add it to the designated **1-Iodoundecane** waste container.^[6]
- After rinsing, obliterate, remove, or thoroughly deface the label on the empty container before disposal in accordance with institutional guidelines for rinsed glass or plastic.^[6]

Step 5: Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the collection and disposal of the hazardous waste.
- The final disposal must be carried out by a licensed hazardous waste disposal company.^[6]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for safely managing **1-Iodoundecane** in the laboratory, from preparation to final disposal.



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